

An In-Depth Technical Guide to 1-Cyclopentyl-4-nitrosopiperazine-d9

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-nitrosopiperazine-d9

Cat. No.: B15557945

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Cyclopentyl-4-nitrosopiperazine-d9**, a deuterated analog of the nitrosamine impurity 1-cyclopentyl-4-nitrosopiperazine (CPNP). CPNP has been identified as a potential impurity in certain pharmaceutical products, such as the anti-tuberculosis drug rifapentine.[1][2][3] This guide details the chemical properties, synthesis, and primary application of **1-Cyclopentyl-4-nitrosopiperazine-d9** as an internal standard in analytical methodologies for the precise quantification of CPNP. Detailed experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS/MS) are provided, along with a summary of relevant quantitative data. This document serves as a critical resource for researchers and professionals involved in pharmaceutical quality control, analytical development, and drug safety assessment.

Introduction

The emergence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and the pharmaceutical industry worldwide. These compounds

are classified as probable human carcinogens, necessitating their stringent control at trace levels in drug substances and products.[4] 1-Cyclopentyl-4-nitrosopiperazine (CPNP) is a nitrosamine impurity that can form during the manufacturing process of certain active pharmaceutical ingredients (APIs), such as rifapentine.[1][3]

Accurate and precise quantification of such impurities is paramount for ensuring patient safety and regulatory compliance. Isotope dilution mass spectrometry, which employs stable isotope-labeled internal standards, is the gold standard for this purpose. **1-Cyclopentyl-4-nitrosopiperazine-d9** is the deuterated analog of CPNP and serves as an ideal internal standard for its analysis. Its near-identical chemical and physical properties to the non-labeled analyte ensure that it behaves similarly during sample preparation and analysis, thereby compensating for variations and matrix effects.[4][5] This guide provides an in-depth look at the technical aspects of **1-Cyclopentyl-4-nitrosopiperazine-d9**.

Chemical Properties and Identification

A summary of the key chemical properties of **1-Cyclopentyl-4-nitrosopiperazine-d9** is presented below.

Property	Value	Reference
Chemical Name	1-Cyclopentyl-4-nitrosopiperazine-d9	N/A
Synonyms	1-nitroso-4-(1,2,2,3,3,4,4,5,5-nonadeuteriocyclopentyl)piperazine	N/A
Molecular Formula	C ₉ H ₈ D ₉ N ₃ O	N/A
Molecular Weight	192.31 g/mol	N/A
Appearance	Neat	N/A
CAS Number (Non-deuterated)	61379-66-6	[6]

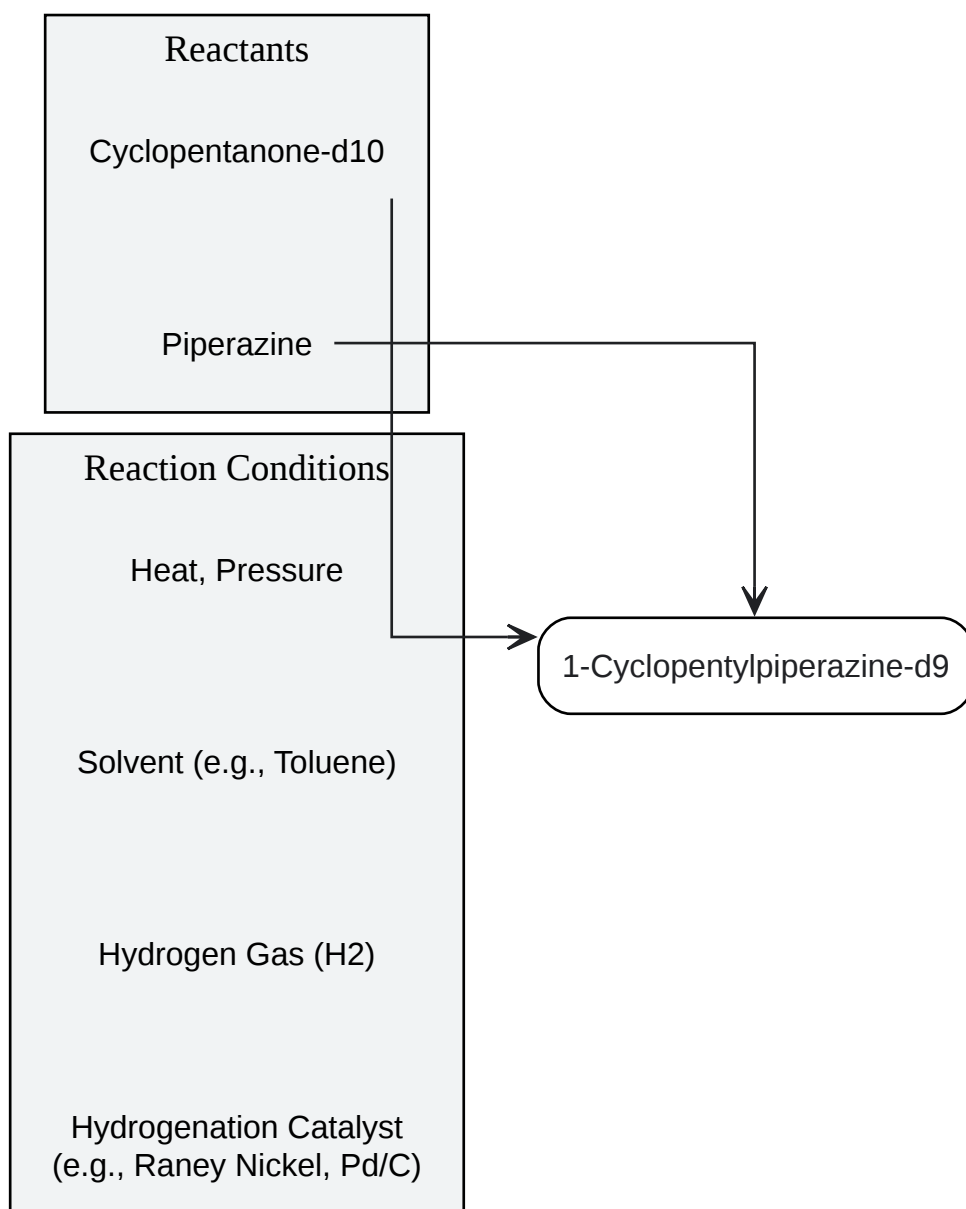
Synthesis and Formation

The synthesis of **1-Cyclopentyl-4-nitrosopiperazine-d9** involves a two-step process: the synthesis of the deuterated precursor, 1-cyclopentylpiperazine-d9, followed by nitrosation. While a specific detailed protocol for the deuterated compound is not readily available in the literature, a general synthetic approach can be outlined based on established chemical principles.

Synthesis of 1-Cyclopentylpiperazine-d9 (Precursor)

The non-deuterated precursor, 1-cyclopentylpiperazine, can be synthesized via the catalytic reductive amination of cyclopentanone with piperazine.^[7] For the deuterated analog, a similar approach would be employed using a deuterated source.

Reaction:



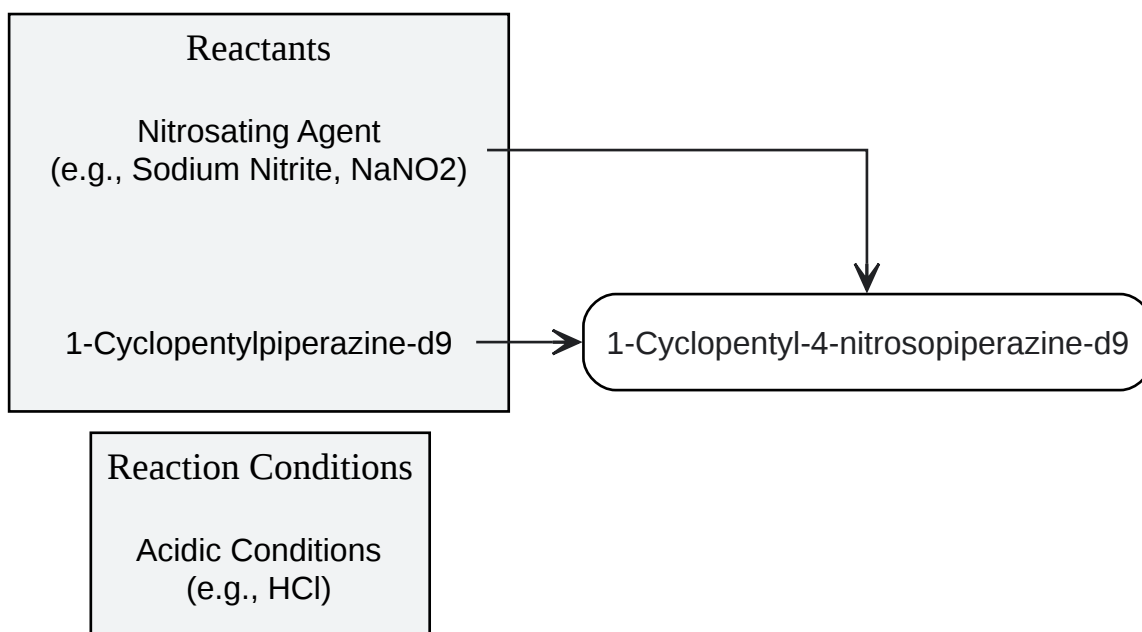
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Figure 1: General synthesis of the deuterated precursor.

Nitrosation of 1-Cyclopentylpiperazine-d9

The final step is the nitrosation of the deuterated precursor. This is typically achieved by reacting the secondary amine with a nitrosating agent, such as sodium nitrite, under acidic conditions.^{[8][9]}

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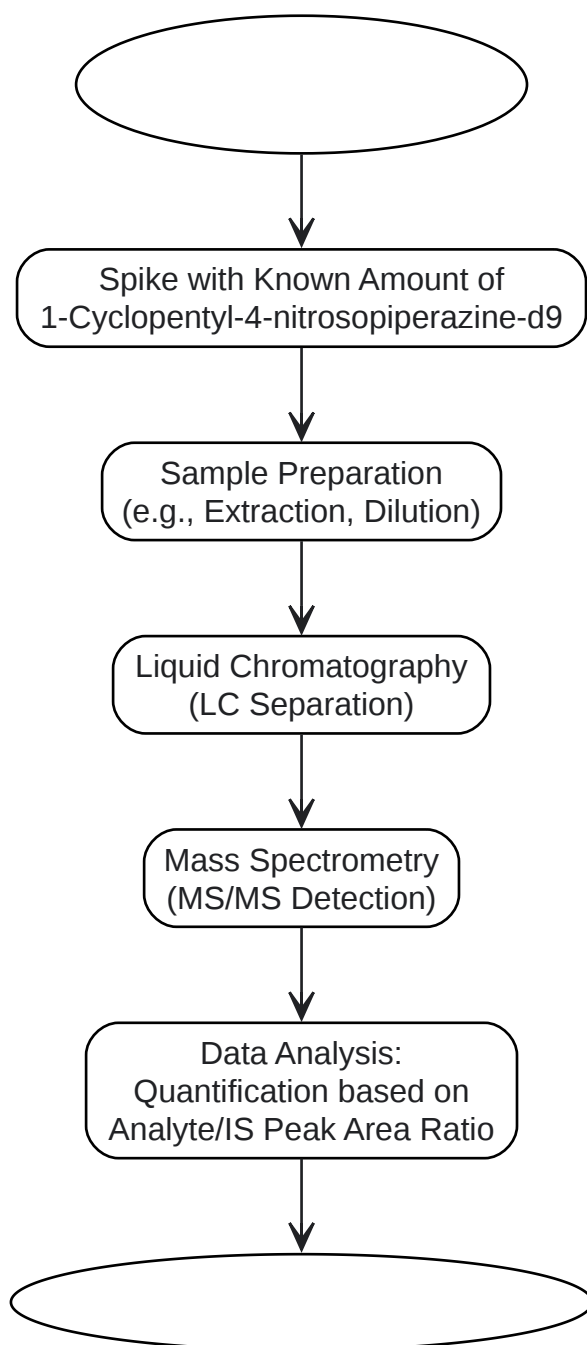
Figure 2: Nitrosation of the deuterated precursor.

Application in Analytical Methodology

The primary application of **1-Cyclopentyl-4-nitrosopiperazine-d9** is as an internal standard for the quantification of CPNP in pharmaceutical samples using LC-MS/MS.^[4]

Principle of Isotope Dilution Mass Spectrometry

A known amount of the deuterated internal standard is added to the sample at the beginning of the analytical workflow. The internal standard co-elutes with the analyte and experiences the same extraction inefficiencies and matrix effects. The mass spectrometer distinguishes between the analyte and the internal standard based on their mass-to-charge (m/z) ratio. By measuring the ratio of the analyte peak area to the internal standard peak area, accurate quantification can be achieved.



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Figure 3: Analytical workflow using a deuterated internal standard.

Experimental Protocol: LC-MS/MS Analysis of CPNP

The following is a general protocol for the analysis of CPNP in a drug product using **1-Cyclopentyl-4-nitrosopiperazine-d9** as an internal standard. This protocol is based on

methods developed for the analysis of nitrosamine impurities in pharmaceuticals.[10][11][12]

4.2.1. Reagents and Materials

- 1-Cyclopentyl-4-nitrosopiperazine (CPNP) reference standard
- **1-Cyclopentyl-4-nitrosopiperazine-d9** internal standard
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Formic acid (LC-MS grade)
- Drug product for analysis

4.2.2. Standard and Sample Preparation

- Stock Solutions: Prepare individual stock solutions of CPNP and **1-Cyclopentyl-4-nitrosopiperazine-d9** in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the CPNP stock solution with a suitable solvent (e.g., methanol/water). Spike each working standard with the internal standard to a final concentration (e.g., 50 ng/mL).
- Sample Preparation:
 - Accurately weigh a portion of the powdered drug product.
 - Add a known volume of extraction solvent containing the internal standard (**1-Cyclopentyl-4-nitrosopiperazine-d9**).
 - Vortex and sonicate to ensure complete extraction of the analyte.
 - Centrifuge the sample to pelletize excipients.
 - Filter the supernatant into an autosampler vial for LC-MS/MS analysis.

4.2.3. LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
- Mobile Phase B: Methanol with 0.1% formic acid.
- Gradient: A suitable gradient program to achieve separation of the analyte from matrix components.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for both CPNP and **1-Cyclopentyl-4-nitrosopiperazine-d9**.

Quantitative Data

The following table summarizes typical method validation parameters for the quantification of CPNP using an LC-MS method, based on data from the FDA for a similar analysis.[\[10\]](#)

Parameter	Typical Value
Limit of Detection (LOD)	0.1 ng/mL (0.003 ppm)
Limit of Quantification (LOQ)	0.5 ng/mL (0.017 ppm)
Linearity (Range)	0.5 - 200 ng/mL (0.017 - 6.67 ppm)
Correlation Coefficient (r^2)	> 0.99
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	< 15%

Conclusion

1-Cyclopentyl-4-nitrosopiperazine-d9 is an indispensable tool for the accurate and reliable quantification of the nitrosamine impurity CPNP in pharmaceutical products. Its use as an internal standard in isotope dilution mass spectrometry allows for the mitigation of matrix effects and other sources of analytical variability, ensuring data of the highest quality for regulatory submissions and patient safety assessments. This guide provides a foundational understanding of the synthesis, properties, and application of this critical analytical standard for professionals in the pharmaceutical sciences.

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